

How to prepare VRT-325 stock solution for laboratory use

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Compound of Interest

Compound Name: VRT-325

Cat. No.: B1684046

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Application Notes and Protocols for VRT-325

For Researchers, Scientists, and Drug Development Professionals

Introduction

VRT-325 is a small molecule corrector of the F508del mutation in the cystic fibrosis transmembrane conductance regulator (CFTR) protein.[1][2] This mutation is the most common cause of cystic fibrosis, a genetic disorder affecting multiple organs. **VRT-325** functions as a pharmacological chaperone, directly binding to the mutated CFTR protein and assisting in its proper folding and trafficking to the cell surface, thereby restoring some of its chloride channel function.[3][4] In cellular assays, **VRT-325** is typically effective in the 1–10 μM range.[3] These application notes provide detailed protocols for the preparation of **VRT-325** stock solutions for laboratory use, along with essential safety information and a description of its mechanism of action.

Physicochemical Properties and Storage

A summary of the key physicochemical properties of **VRT-325** is provided in the table below.

Property	Value
Chemical Formula	C ₂₇ H ₃₄ N ₄ O ₄ S
Molecular Weight	510.65 g/mol
CAS Number	815592-21-3
Appearance	Solid powder
Solubility	Soluble in DMSO
Purity	>98%

Storage: **VRT-325** powder should be stored in a dry, dark place. For short-term storage (days to weeks), 0-4°C is recommended. For long-term storage (months to years), the compound should be kept at -20°C.^[5] Stock solutions should also be stored at -20°C for long-term use.^[5] The shelf life is greater than two years if stored properly.^[5]

Preparation of VRT-325 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **VRT-325** in dimethyl sulfoxide (DMSO).

Materials:

- **VRT-325** powder
- Anhydrous/molecular sieve-dried DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Analytical balance

Protocol:

- Equilibrate: Allow the **VRT-325** vial to warm to room temperature before opening to prevent condensation of moisture.
- Weigh: Accurately weigh out the desired amount of **VRT-325** powder using an analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.11 mg of **VRT-325** (see calculation below).
- Dissolve: Add the appropriate volume of anhydrous DMSO to the **VRT-325** powder.
 - Calculation: To prepare a 10 mM stock solution, the required mass can be calculated as follows:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 510.65 \text{ g/mol} = 5.11 \text{ mg}$
- Mix: Vortex the solution thoroughly until the **VRT-325** is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary.
- Aliquot: Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store: Store the aliquots at -20°C in a dark, dry place.

Stock Solution Dilution Table:

The following table provides the volumes of DMSO required to prepare stock solutions of various concentrations from a pre-weighed amount of **VRT-325**.

Mass of VRT-325	Volume of DMSO for 1 mM Solution	Volume of DMSO for 5 mM Solution	Volume of DMSO for 10 mM Solution
1 mg	1.958 mL	0.3917 mL	0.1958 mL
5 mg	9.79 mL	1.958 mL	0.979 mL
10 mg	19.58 mL	3.917 mL	1.958 mL

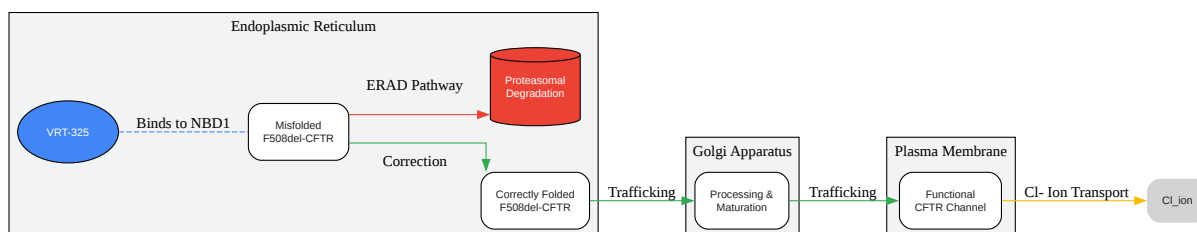
Safety Precautions

VRT-325 is for research use only and not for human or veterinary use.[5] Standard laboratory safety practices should be followed when handling this compound.

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves.
- **Handling:** Avoid inhalation of dust and contact with skin and eyes. Handle the compound in a well-ventilated area or in a chemical fume hood.
- **Disposal:** Dispose of waste in accordance with local, state, and federal regulations.

Mechanism of Action and Signaling Pathway

VRT-325 acts as a corrector for the F508del-CFTR mutation. This deletion of phenylalanine at position 508 leads to misfolding of the CFTR protein and its subsequent retention in the endoplasmic reticulum (ER), followed by degradation by the proteasome.[2][6] **VRT-325** directly binds to the first nucleotide-binding domain (NBD1) of the F508del-CFTR protein.[4] This interaction is thought to stabilize the NBD1 domain, promoting proper folding of the entire protein and allowing it to escape the ER quality control machinery.[3][7] The corrected F508del-CFTR can then traffic through the Golgi apparatus to the plasma membrane, where it can function as a chloride ion channel.[1][8]

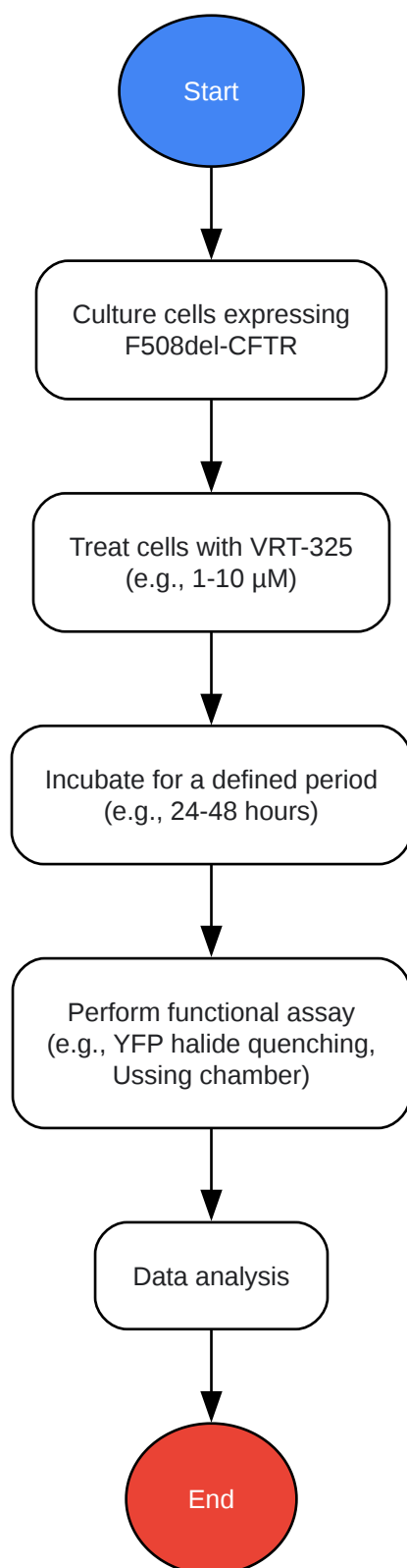


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Caption: Mechanism of action of **VRT-325** in correcting F508del-CFTR trafficking.

Experimental Workflow

The following diagram illustrates a typical experimental workflow for evaluating the efficacy of **VRT-325** in a cell-based assay.



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Caption: General experimental workflow for assessing **VRT-325** activity.

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